

Analytical methods for quantification of chrysanthemic acid in samples

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Compound of Interest

Compound Name: (+)-trans-Chrysanthemic acid

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Application Note: Quantification of Chrysanthemic Acid

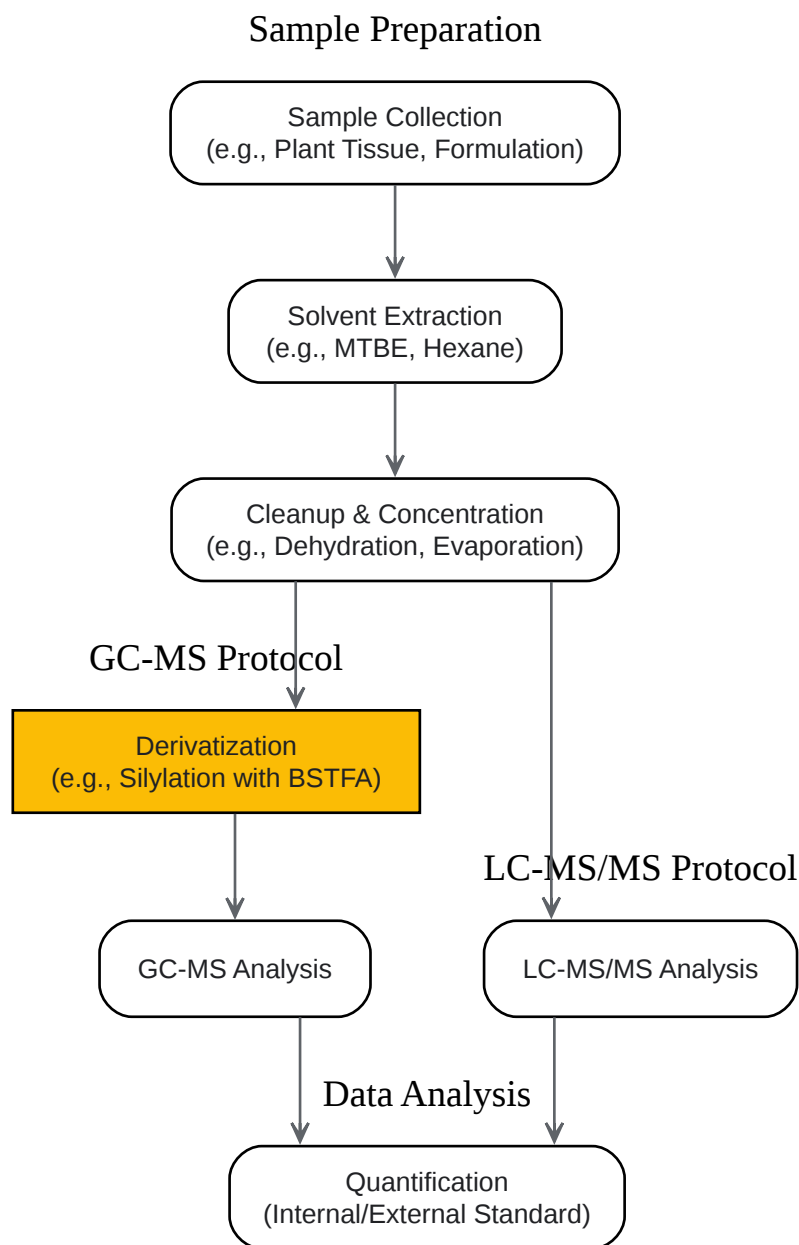
Audience: Researchers, scientists, and drug development professionals.

Introduction

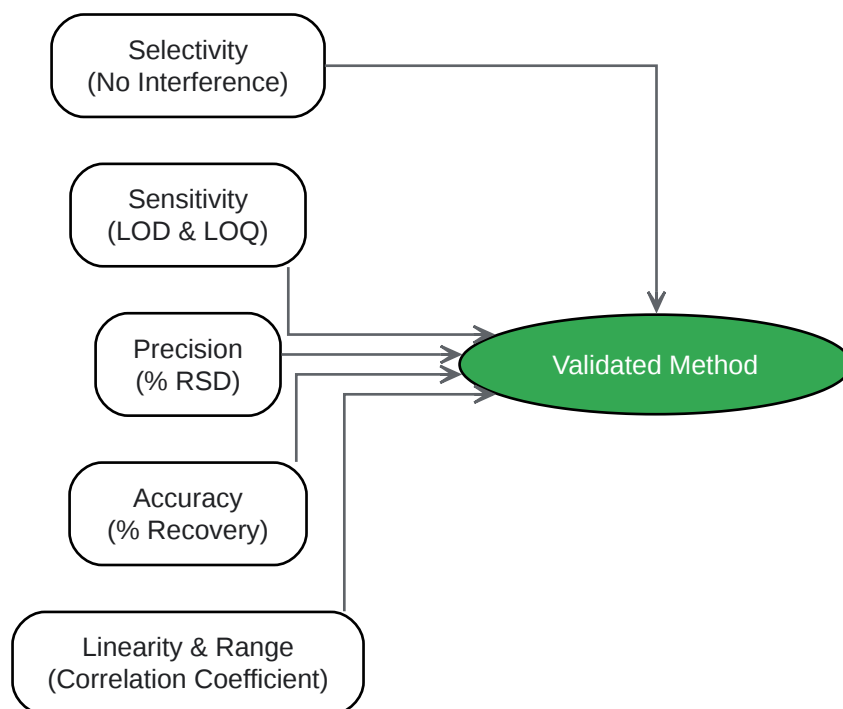
Chrysanthemic acid is a monoterpene and a key structural component of pyrethrins, a class of natural insecticides derived from the flowers of *Chrysanthemum cinerariaefolium*.^{[1][2]} It is the acidic moiety in pyrethrin I, cinerin I, and jasmolin I.^[1] Synthetic analogs, known as pyrethroids, are widely used in commercial and domestic insecticides due to their potent activity and relatively low mammalian toxicity. Accurate quantification of chrysanthemic acid is crucial for quality control in insecticide manufacturing, pharmacokinetic studies, and research into its biosynthesis in plants.^{[2][3]} This document provides detailed protocols for the quantification of chrysanthemic acid in various samples using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

General Experimental Workflow

The quantification of chrysanthemic acid typically involves sample extraction, followed by chromatographic separation and detection. For GC-MS analysis, a derivatization step is mandatory to increase the volatility of the acid. LC-MS/MS can often analyze the acid directly.



Method Validation Parameters



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References

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- 2. Chrysanthemic acid - Wikipedia [en.wikipedia.org]
- 3. Production of trans-chrysanthemic acid, the monoterpene acid moiety of natural pyrethrin insecticides, in tomato fruit - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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